

# Antimony-125 NRC regulations and guidelines

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## Compound of Interest

Compound Name: Antimony-125

Cat. No.: B081612

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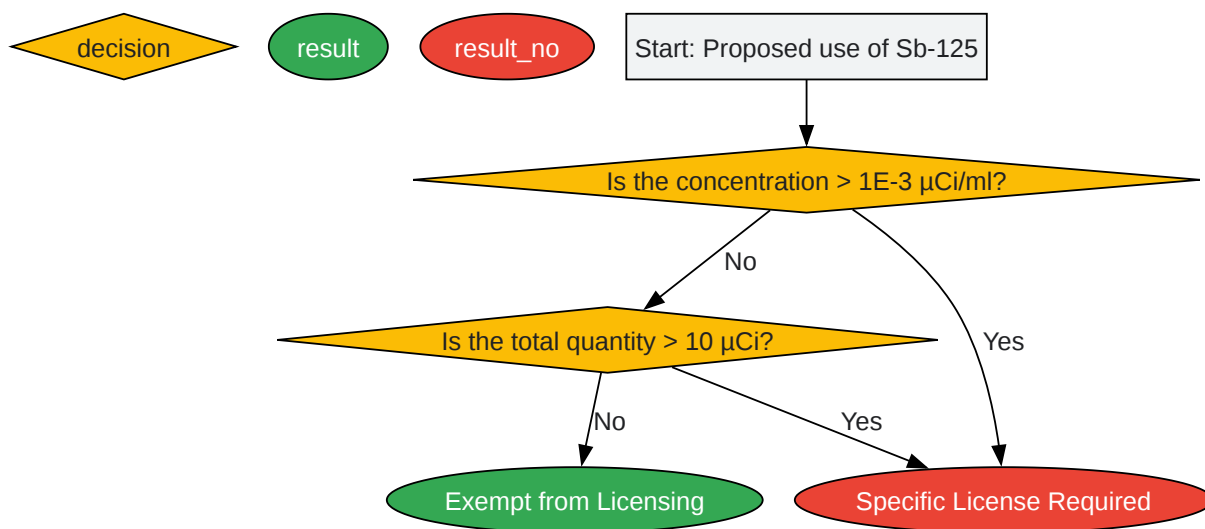
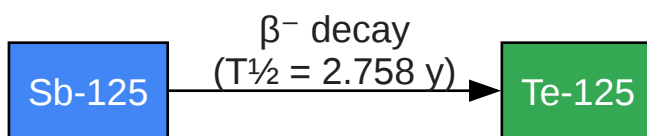
## Radiological Properties of Antimony-125

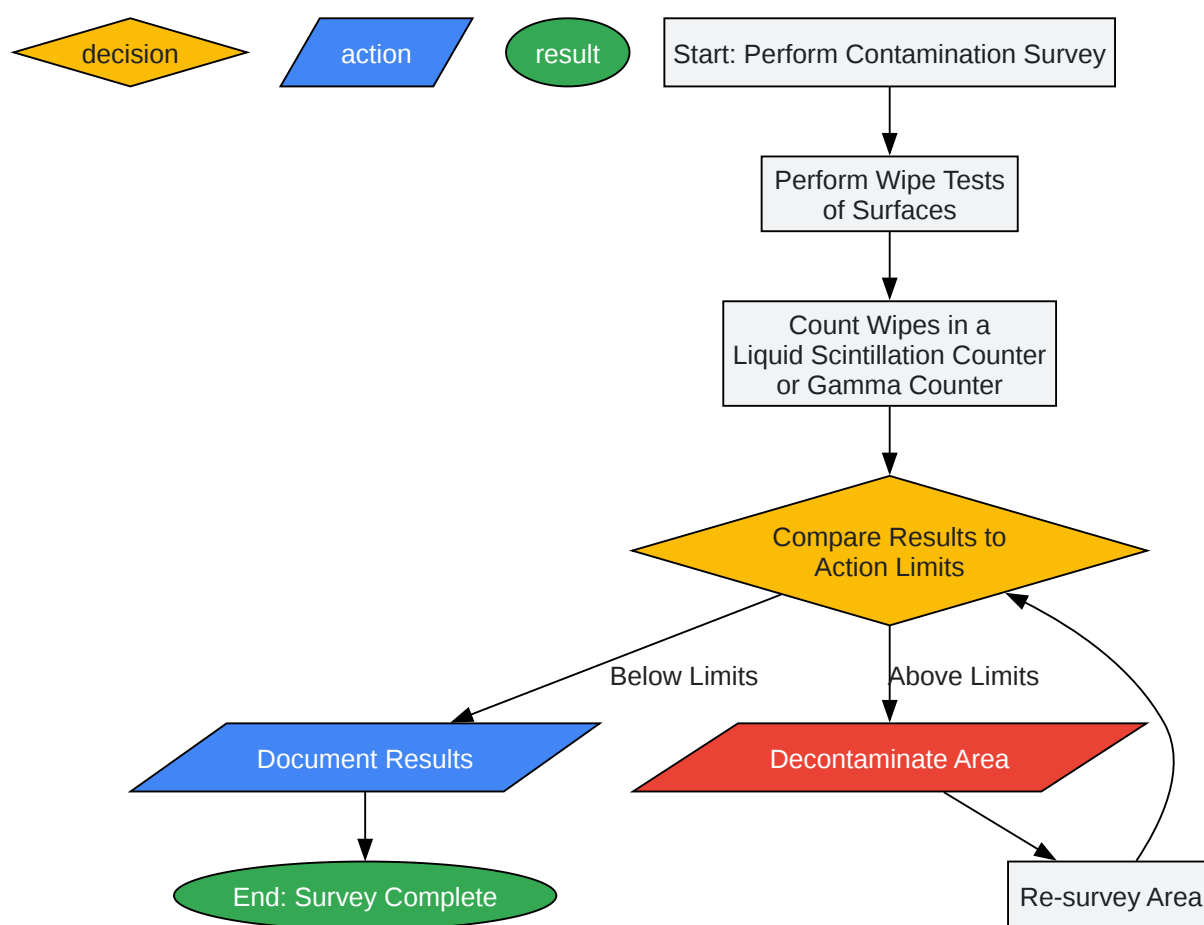
**Antimony-125** is a radioisotope of antimony with a half-life of 2.758 years.<sup>[1][2]</sup> It decays via beta emission to Tellurium-125 (Te-125).<sup>[3][4]</sup> A significant percentage of its decay, approximately 22.9%, results in the metastable isomer Te-125m, which has a half-life of 57 days.<sup>[3]</sup>

**Table 1: Radiological Data for Antimony-125**

| Property                    | Value                                      |
|-----------------------------|--|
| Half-life                   | 2.75856 years <sup>[5]</sup>               |
| Decay Mode                  | Beta minus ( $\beta^-$ ) <sup>[3][5]</sup> |
| Beta Decay Energy (Q-value) | 766.7 keV <sup>[3][4]</sup>                |
| Primary Emissions           | Beta particles, Gamma rays                 |
| Radioactive Daughter        | Tellurium-125 (Te-125) <sup>[3][5]</sup>   |
| Isotopic Mass               | 124.9052530 u <sup>[5]</sup>               |

Below is a simplified decay scheme for **Antimony-125**, illustrating its transformation into Tellurium-125.





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## References

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- To cite this document: BenchChem. [Antimony-125 NRC regulations and guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081612#antimony-125-nrc-regulations-and-guidelines]

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